

The Solubility Profile of C.I. Acid Violet 48: A Technical Guide

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Compound of Interest

Compound Name: C.I. Acid Violet 48

Cat. No.: B3418280

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **C.I. Acid Violet 48**, an anthraquinone-based acid dye. Understanding the solubility of this compound is critical for its application in various research and development fields, including its use as a staining agent, a model compound in wastewater treatment studies, and potentially in other specialized applications. This document outlines quantitative solubility data, detailed experimental protocols for solubility determination, and a schematic of its synthesis process.

Core Properties of C.I. Acid Violet 48

Property	Value	Reference
C.I. Name	Acid Violet 48	[1][2]
CAS Number	12220-51-8	[1][2]
Molecular Formula	C ₃₇ H ₃₉ N ₂ NaO ₆ S	[1][2]
Molecular Weight	662.77 g/mol	[1][2]
Appearance	Dark reddish-brown powder	[1][2]
λ _{max} (in water)	592 nm	[1][2]

Quantitative Solubility Data

The solubility of **C.I. Acid Violet 48** is significantly influenced by the solvent and temperature. The available quantitative data is summarized in the table below. It is readily soluble in water, with its solubility increasing substantially with temperature.[3] While qualitatively described as soluble in ethanol, specific quantitative data for a broad range of organic solvents is not readily available in the public domain and would require experimental determination.[1]

Solvent	Temperature (°C)	Solubility (g/L)	Reference
Water	20	8	[1][2]
Water	90	80	[3]
Ethanol	-	Soluble (quantitative data not available)	[1]
Methanol	-	Data not available	
Acetone	-	Data not available	
Dimethylformamide (DMF)	-	Data not available	
Dimethyl sulfoxide (DMSO)	-	Data not available	

Qualitative Observations:

- In the presence of strong hydrochloric acid, **C.I. Acid Violet 48**'s aqueous solution turns reddish-brown and forms a precipitate.[3]
- The addition of sodium hydroxide to its aqueous solution results in an improved color and also leads to precipitation.[3]
- In concentrated sulfuric acid, it appears magenta and turns light purple upon dilution, with precipitation.[3]
- In concentrated nitric acid, it appears brown.[3]

Experimental Protocol for Solubility Determination

The following is a generalized, yet detailed, protocol for determining the solubility of **C.I. Acid Violet 48** in various solvents. This method is based on the principle of creating a saturated solution and then quantifying the concentration of the dissolved dye.

1. Materials and Equipment:

- **C.I. Acid Violet 48** (high purity)
- Selected solvents (e.g., water, ethanol, methanol, acetone, DMF, DMSO)
- Analytical balance (accurate to 0.1 mg)
- Vials or flasks with airtight seals
- Constant temperature shaker or water bath
- Centrifuge
- Syringe filters (0.45 μm or smaller, solvent-compatible)
- UV-Vis Spectrophotometer
- Volumetric flasks and pipettes
- Magnetic stirrer and stir bars

2. Procedure:

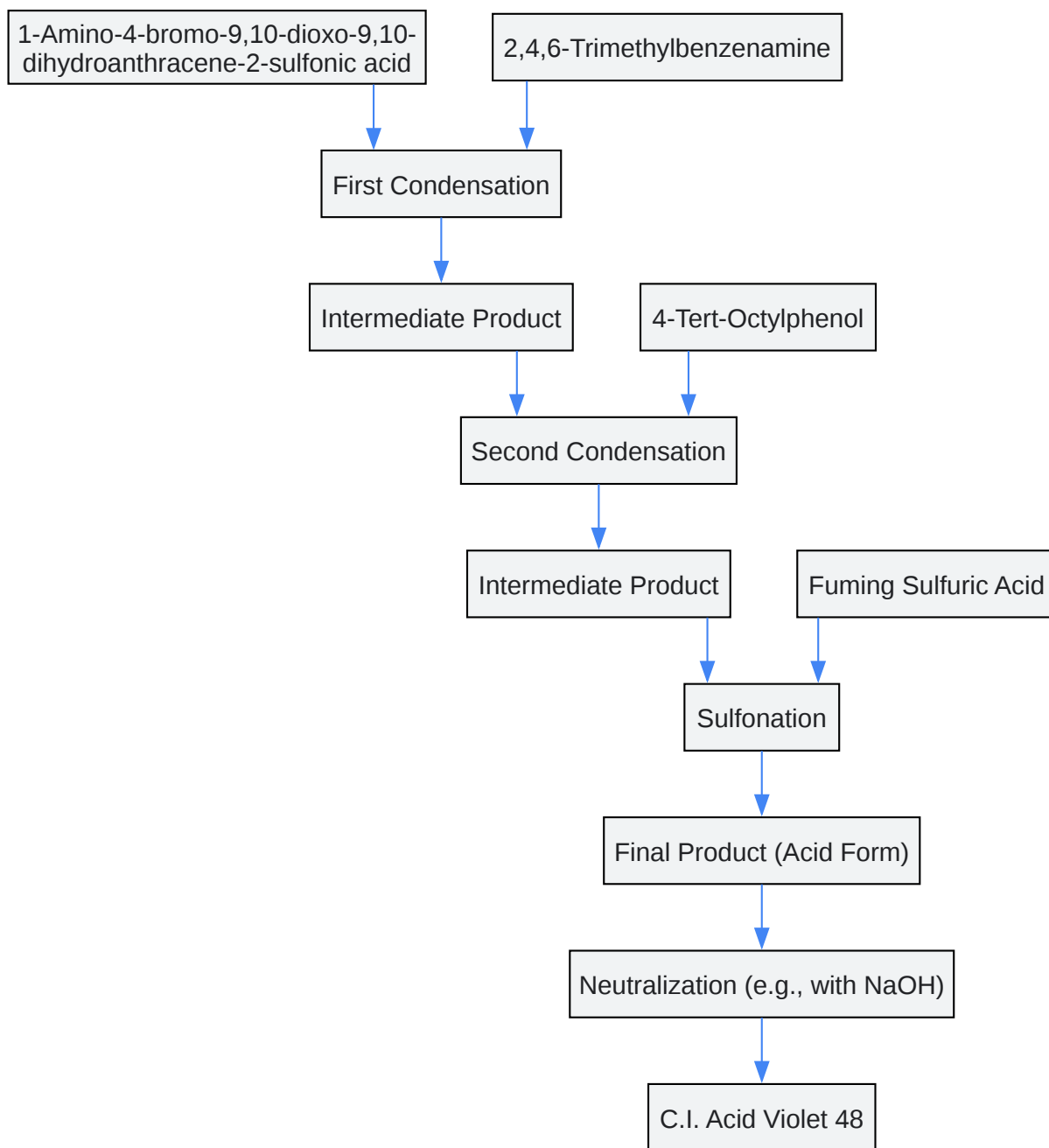
- Preparation of Standard Solutions:
 - Accurately weigh a small amount of **C.I. Acid Violet 48** and dissolve it in the chosen solvent to prepare a stock solution of known concentration.
 - From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
- Calibration Curve Generation:

- Measure the absorbance of each standard solution at the λ_{max} of **C.I. Acid Violet 48** (592 nm in water; this may vary slightly in other solvents).
- Plot a graph of absorbance versus concentration to create a calibration curve. The curve should be linear and follow the Beer-Lambert law.
- Preparation of Saturated Solutions:
 - Add an excess amount of **C.I. Acid Violet 48** to a known volume of the solvent in a sealed vial or flask. The amount should be sufficient to ensure that undissolved solid remains after reaching equilibrium.
 - Place the vials in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Allow the solutions to equilibrate for a sufficient period (e.g., 24-48 hours), ensuring constant agitation to facilitate dissolution.
- Sample Processing:
 - After equilibration, allow the solutions to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a pipette. To avoid transferring solid particles, it is advisable to centrifuge the samples at a high speed and then draw the supernatant.
 - Filter the supernatant through a syringe filter to remove any remaining microscopic particles.
- Analysis:
 - Accurately dilute the filtered, saturated solution with the same solvent to bring its absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution using the UV-Vis Spectrophotometer at the predetermined λ_{max} .

- Calculation of Solubility:
 - Using the equation from the calibration curve, determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by multiplying the result by the dilution factor. This value represents the solubility of **C.I. Acid Violet 48** in the specific solvent at that temperature.

Visualizing the Synthesis Workflow

While signaling pathways involving **C.I. Acid Violet 48** are not documented, a logical diagram of its synthesis process can be valuable for researchers. The synthesis is a multi-step process involving condensation and sulfonation reactions.

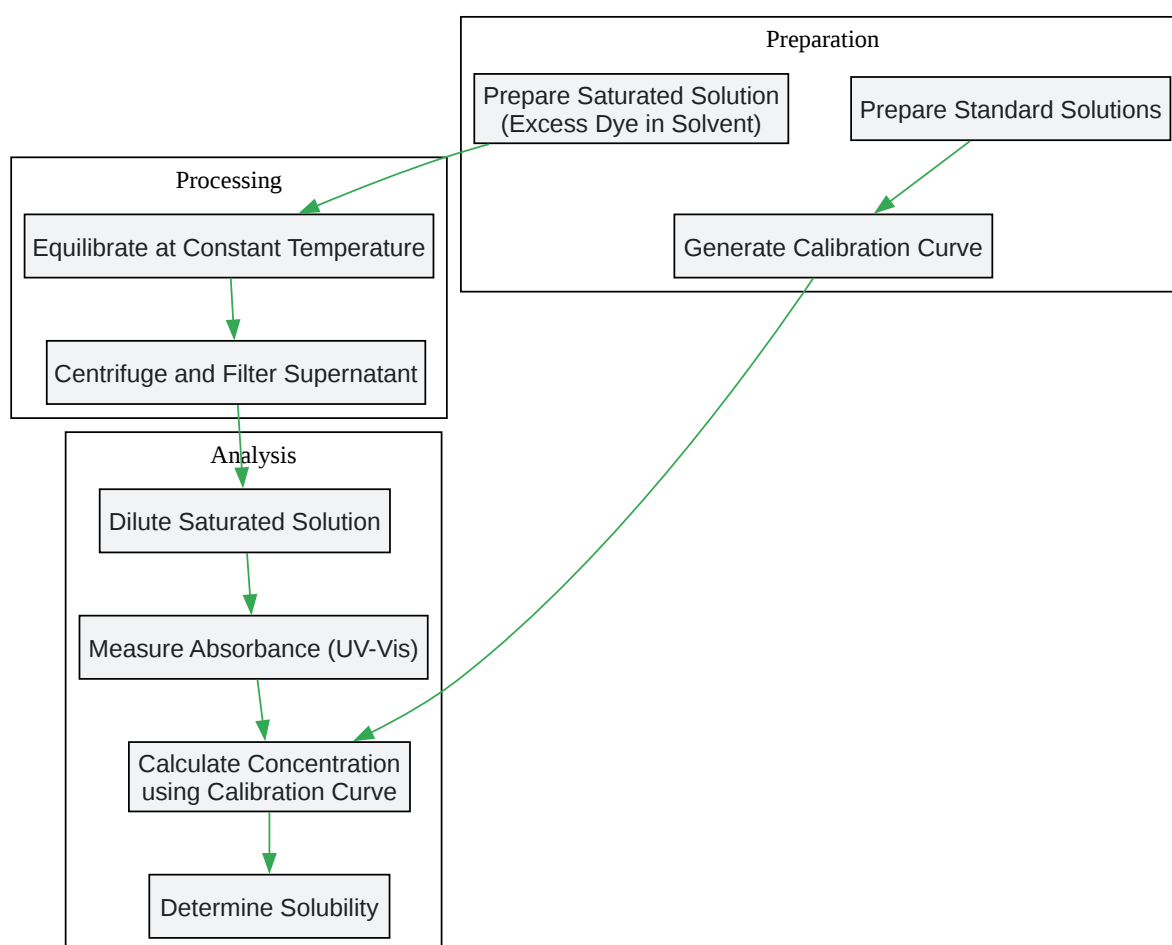


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Caption: Synthesis workflow for **C.I. Acid Violet 48**.

Experimental Workflow for Solubility Determination

The process of experimentally determining the solubility of **C.I. Acid Violet 48** can be visualized as a clear workflow, from preparation to final analysis.



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Caption: Workflow for determining the solubility of a dye.

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